

5-Methyl-4-hexenal: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 5-Methyl-4-hexenal

Cat. No.: B1624985

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. While compiled from available scientific resources, a complete, publicly accessible SDS for **5-Methyl-4-hexenal** with all quantitative safety data was not available at the time of writing.

Introduction

5-Methyl-4-hexenal (CAS No. 764-32-9) is an unsaturated aldehyde with the molecular formula $C_7H_{12}O$.^[1] It is a colorless to pale yellow liquid characterized by a green, grassy odor.^[1] This compound is utilized in the flavor and fragrance industry and serves as an intermediate in organic synthesis.^[1] Its structure, featuring both an aldehyde functional group and a carbon-carbon double bond, contributes to its reactivity and requires specific safety and handling protocols. This guide provides a summary of the available safety information, handling procedures, and physical and chemical properties of **5-Methyl-4-hexenal** to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **5-Methyl-4-hexenal** is presented in Table 1. It is important to note that some of these values may be estimated or derived from related compounds due to the limited availability of a comprehensive, verified dataset for this specific chemical.

Table 1: Physical and Chemical Properties of **5-Methyl-4-hexenal**

Property	Value	Reference
CAS Number	764-32-9	[1]
Molecular Formula	C ₇ H ₁₂ O	[1]
Molecular Weight	112.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Green, grassy	[1]
Solubility	Soluble in organic solvents	[1]
IUPAC Name	5-methylhex-4-enal	
InChI Key	FGQDVQHPEUMVJL-UHFFFAOYSA-N	
SMILES	<chem>CC(C)=CCCC=O</chem>	[1]

Hazard Identification and GHS Classification

While a specific GHS classification for **5-Methyl-4-hexenal** is not readily available, based on its chemical structure as an unsaturated aldehyde, it should be handled with care. It is known to be an irritant upon contact with skin or eyes.[\[1\]](#) Unsaturated aldehydes as a class are often associated with skin and respiratory sensitization, and some are flammable.

Potential Hazards:

- May cause skin irritation.
- May cause serious eye irritation.
- May cause respiratory irritation.
- May be flammable.
- Prone to oxidation and polymerization.[\[1\]](#)

Safety and Handling Precautions

Due to its reactivity, stringent safety measures should be implemented when handling **5-Methyl-4-hexenal**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.
- Ensure that an eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Lab coats or chemical aprons should be worn to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a respirator with an appropriate organic vapor cartridge may be necessary.

Handling

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapors.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Take precautionary measures against static discharge.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation and polymerization.^[1]

Storage

Proper storage of **5-Methyl-4-hexenal** is crucial to maintain its integrity and prevent hazardous reactions.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- For long-term stability, it is recommended to store under an inert gas (N₂ or Ar) at -20°C.[1]
- The addition of a radical inhibitor, such as butylated hydroxytoluene (BHT), can help to prevent polymerization.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.

Experimental Protocols

Detailed experimental protocols should be developed and reviewed by qualified personnel before any work with **5-Methyl-4-hexenal** begins. The following are general procedural guidelines.

General Workflow for a Chemical Reaction

This workflow outlines the key steps and safety considerations when using **5-Methyl-4-hexenal** as a reagent in a chemical synthesis.

Caption: General experimental workflow for using **5-Methyl-4-hexenal**.

Logical Relationship for Safe Handling

The following diagram illustrates the logical relationships between hazard identification, risk assessment, and control measures for the safe handling of **5-Methyl-4-hexenal**.

Caption: Logical relationships for safe handling of **5-Methyl-4-hexenal**.

First Aid Measures

In case of exposure to **5-Methyl-4-hexenal**, the following first aid measures should be taken immediately.

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Conclusion

5-Methyl-4-hexenal is a valuable chemical intermediate with a reactive profile that necessitates careful handling and storage. While a comprehensive, publicly available Safety Data Sheet is elusive, the information gathered from various sources indicates that it should be treated as a potential irritant and a reactive compound prone to oxidation and polymerization. By adhering to the safety precautions outlined in this guide, including the use of appropriate engineering controls, personal protective equipment, and proper storage conditions, researchers can minimize the risks associated with the use of **5-Methyl-4-hexenal** in the laboratory. It is imperative to consult the manufacturer's SDS, once available, for complete and specific safety information.

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References

- 1. 5-Methyl-4-hexenal | 764-32-9 | Benchchem [benchchem.com]
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